

Deoxyenterocin: A Comparative Analysis of its Efficacy Against Bacterial Pathogens

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Compound of Interest

Compound Name: *Deoxyenterocin*

Cat. No.: *B10789068*

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Deoxyenterocin, a member of the polyketide family of natural products, and its close structural analogs, such as enterocin and wailupemycin S, have demonstrated notable antibacterial activity, particularly against Gram-positive bacteria like *Staphylococcus aureus* and its methicillin-resistant strains (MRSA). This guide provides a comparative overview of the efficacy of **Deoxyenterocin** and related polyketides alongside other prominent antibacterial agents, supported by available experimental data.

Comparative Efficacy Against *Staphylococcus aureus*

The antibacterial efficacy of a compound is commonly quantified by its Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism. A lower MIC value indicates greater potency.

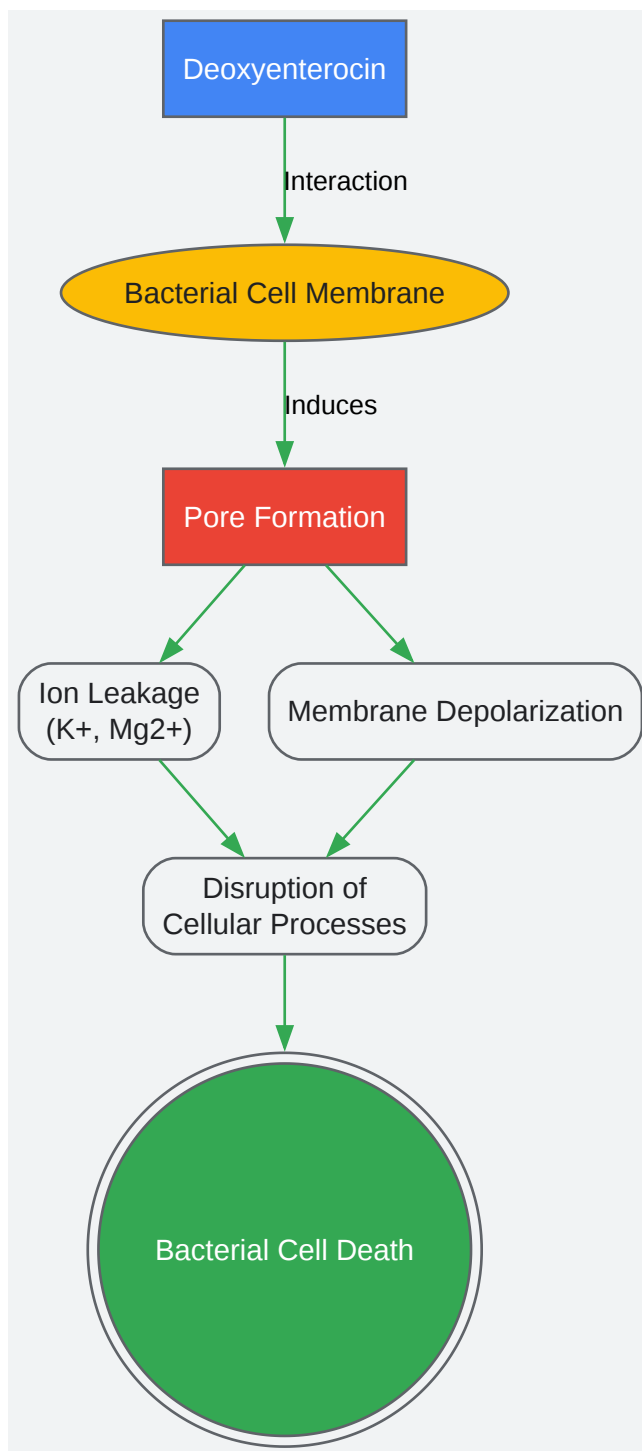
While specific MIC values for **Deoxyenterocin** are not readily available in the current body of scientific literature, data for the closely related polyketide, wailupemycin S, provides a valuable benchmark. Wailupemycin S has shown moderate activity against *S. aureus* and MRSA with a MIC value of 4 µg/mL.

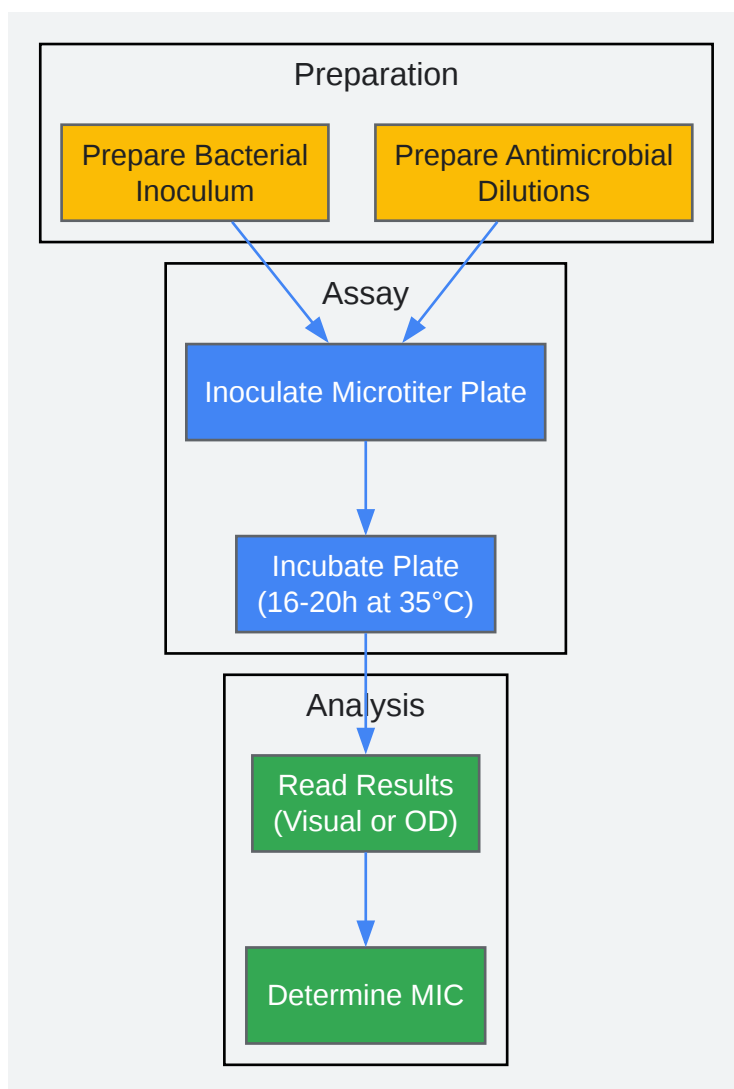
For a comprehensive comparison, the following table summarizes the MIC values of various polyketide and non-polyketide antibiotics against *S. aureus* and MRSA.

Compound	Class	Target Organism	MIC (µg/mL)	Citation
Wailupemycin S	Polyketide	S. aureus, MRSA	4	
Difficidin	Polyketide	MRSA, VRE	1.56 - 6.25	[1]
Phometide A	Polyketide	S. aureus	4	[1]
Daptomycin	Lipopeptide	MRSA	0.25 - 1.0	[2][3]
Linezolid	Oxazolidinone	MRSA	1.178 - 1.582	[4]
Vancomycin	Glycopeptide	MRSA	0.5 - >8	[5]

Mechanism of Action: Insights from Polyketide Enterocins

The precise mechanism of action for **Deoxyenterocin** is still under investigation. However, studies on the broader class of polyketide enterocins suggest a primary mode of action that involves the disruption of the bacterial cell membrane.





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